

Introduction: The Analytical Imperative for Halogenated Benzoxazepinones

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Compound of Interest

Compound Name: 4,1-Benzoxazepin-2(3H)-one, 7-bromo-1,5-dihydro-

CAS No.: 886756-67-8

Cat. No.: B2451038

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The benzoxazepinone core is a privileged scaffold in medicinal chemistry, forming the basis of various pharmacologically active agents. The introduction of a halogen atom, such as bromine, can significantly modulate a molecule's metabolic stability, receptor affinity, and overall pharmacokinetic profile. Consequently, the ability to unambiguously identify and characterize these halogenated structures is paramount in drug discovery, development, and quality control.

Mass spectrometry (MS) stands as the definitive technique for this purpose, offering unparalleled sensitivity and structural elucidation capabilities. Understanding the specific fragmentation patterns of molecules like 7-bromo-benzoxazepinone under tandem mass spectrometry (MS/MS) conditions is not merely an academic exercise. It is a critical requirement for:

- Metabolite Identification: Distinguishing between parent drug and its metabolites.
- Impurity Profiling: Identifying and quantifying process-related impurities and degradation products.

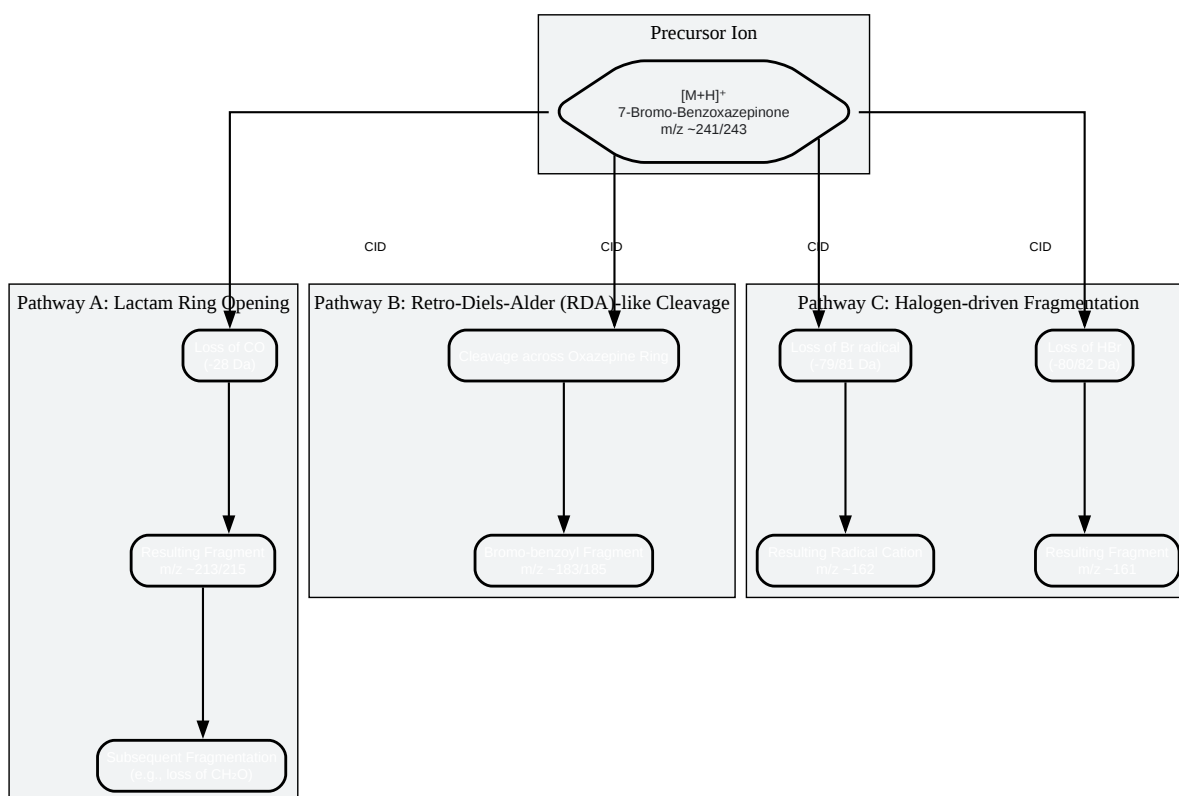
- Reference Standard Characterization: Confirming the structure and purity of synthesized standards.

This guide provides a detailed examination of the hypothesized fragmentation behavior of 7-bromo-benzoxazepinone, comparing it with its non-halogenated analog. We will dissect the mechanistic underpinnings of the observed fragmentation pathways and provide a robust experimental protocol for acquiring high-quality MS/MS data.

Proposed Fragmentation Mechanism of 7-Bromo-Benzoxazepinone

The fragmentation of 7-bromo-benzoxazepinone is primarily dictated by the interplay between the stable aromatic system, the labile lactam (cyclic amide) ring, and the influence of the electronegative bromine atom. Under positive-ion electrospray ionization (ESI), the molecule will readily protonate, most likely on the amide oxygen or nitrogen, to form the precursor ion $[M+H]^+$. For 7-bromo-benzoxazepinone (Molecular Formula: $C_9H_8BrNO_2$), the monoisotopic mass is approximately 240.97 Da. A key diagnostic feature will be the presence of the A+2 isotopic peak for bromine (^{79}Br vs. ^{81}Br), which appears at approximately equal abundance.

Collision-induced dissociation (CID) of the $[M+H]^+$ ion is proposed to initiate a cascade of fragmentation events, outlined below.



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Caption: Proposed MS/MS fragmentation pathways for protonated 7-bromo-benzoxazepinone.

Mechanistic Rationale:

- **Pathway A: Lactam Ring Opening (Decarbonylation):** The most common fragmentation pathway for lactams involves the loss of carbon monoxide (CO). The protonated precursor ion can undergo ring opening, followed by the neutral loss of CO (28 Da), leading to a prominent product ion at m/z 213/215. This fragment retains the characteristic bromine isotopic pattern.
- **Pathway B: Retro-Diels-Alder (RDA)-like Cleavage:** Heterocyclic rings can undergo concerted or stepwise retro-cycloaddition reactions. A cleavage across the oxazepine ring can yield a stable bromo-benzoyl cation fragment at m/z 183/185. This type of fragmentation is well-documented for related heterocyclic systems.
- **Pathway C: Halogen-Driven Fragmentation:** The C-Br bond is relatively weak and can be a site of cleavage.
 - **Loss of HBr:** A common fragmentation for bromo-aromatic compounds is the neutral loss of hydrogen bromide (HBr, 80/82 Da), resulting in an ion at m/z 161.
 - **Loss of Bromine Radical:** Less common in ESI but possible at higher collision energies is the homolytic cleavage of the C-Br bond, leading to the loss of a bromine radical ($\text{Br}^\bullet$, 79/81 Da) and the formation of a radical cation at m/z 162.

Comparative Fragmentation Analysis: The Impact of the Bromine Atom

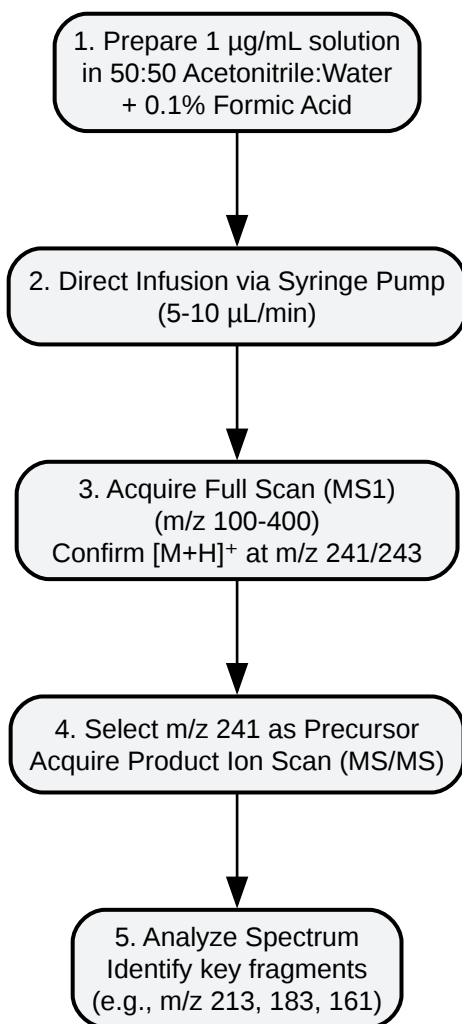
The presence of the bromine atom introduces significant differences in the fragmentation pattern compared to the parent benzoxazepinone molecule. This comparison is crucial for analytical differentiation.

Feature	7-Bromo-Benzoxazepinone	Benzoxazepinone (Unsubstituted)	Rationale for Difference
Precursor Ion [M+H] ⁺	m/z ~241/243 (Isotopic doublet)	m/z ~162 (Single peak)	The mass and isotopic signature of bromine (⁷⁹ Br/ ⁸¹ Br) create a characteristic 1:1 doublet, which is a definitive indicator of its presence.
Primary Fragment 1	Loss of CO -> m/z ~213/215	Loss of CO -> m/z ~134	The fragment retains the bromine atom, thus shifting the mass by the mass of Br minus H (~78 Da) and preserving the isotopic pattern.
Primary Fragment 2	Bromo-benzoyl ion -> m/z ~183/185	Benzoyl ion -> m/z ~105	Cleavage yielding the aromatic portion of the molecule directly reflects the presence of the bromine substituent on the aromatic ring.
Unique Fragments	Loss of HBr -> m/z ~161	Not Applicable	This fragmentation pathway is exclusive to the halogenated analog and provides an additional layer of structural confirmation.

Experimental Protocol: Tandem MS Analysis

This section details a standardized protocol for acquiring high-quality MS/MS data for 7-bromo-benzoxazepinone using a triple quadrupole or Q-TOF mass spectrometer.

Workflow Diagram



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Caption: Standard workflow for MS/MS analysis of 7-bromo-benzoxazepinone.

Step-by-Step Methodology:

- Sample Preparation:
 - Accurately weigh and dissolve the 7-bromo-benzoxazepinone reference standard in a suitable solvent (e.g., methanol or acetonitrile) to create a 1 mg/mL stock solution.

- Perform a serial dilution to a final working concentration of 1 µg/mL in a mobile phase-like solvent, typically 50:50 acetonitrile:water with 0.1% formic acid. The acid is crucial for promoting efficient protonation in ESI.
- Instrumentation and MS1 Scan:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Capillary Voltage: 3.5 - 4.5 kV.
 - Nebulizer Gas (N₂): Instrument-specific (e.g., 35 psi).
 - Drying Gas (N₂): Instrument-specific (e.g., 10 L/min at 325 °C).
 - MS1 Scan Range: m/z 100-400.
 - Procedure: Infuse the sample solution using a syringe pump at a flow rate of 5-10 µL/min. Acquire MS1 spectra and confirm the presence of the protonated molecule, [M+H]⁺, at m/z 241 and 243 with approximately equal intensity.
- Tandem MS (MS/MS) Scan:
 - Precursor Ion Selection: Set the quadrupole (Q1) to isolate the monoisotopic precursor ion, m/z 241.
 - Collision Gas: Argon.
 - Collision Energy (CE): Perform a collision energy ramp (e.g., 10-40 eV). This is a critical step, as different fragments may be favored at different energies. A ramp ensures all significant fragments are observed in a single experiment.
 - MS2 Scan Range: m/z 50-250.
 - Procedure: Acquire the product ion spectrum. The resulting spectrum should show the fragment ions generated from the dissociation of the m/z 241 precursor.
- Data Interpretation:

- Analyze the product ion spectrum to identify the key fragments proposed in this guide (e.g., m/z 213/215, 183/185, 161).
- Correlate the observed fragments with the proposed fragmentation pathways. The presence of the bromine isotopic pattern in fragments containing the bromine atom is a key confirmatory data point.

Conclusion

The mass spectrometric fragmentation of 7-bromo-benzoxazepinone is a predictable and structurally informative process. By understanding the key fragmentation pathways—decarbonylation, retro-cycloaddition, and halogen-specific losses—analysts can confidently identify this molecule and distinguish it from its analogs. The characteristic isotopic signature of bromine serves as an invaluable diagnostic tool throughout the analysis. The protocol provided herein offers a robust framework for obtaining high-quality data, enabling confident structural elucidation in research, development, and quality control environments.

References

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